

# Application Notes and Protocols: Synthesis of Cis-4-Phenylthio-L-proline Hydrochloride

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## Compound of Interest

Compound Name: *Cis-4-Phenylthio-L-proline hydrochloride*

Cat. No.: *B589854*

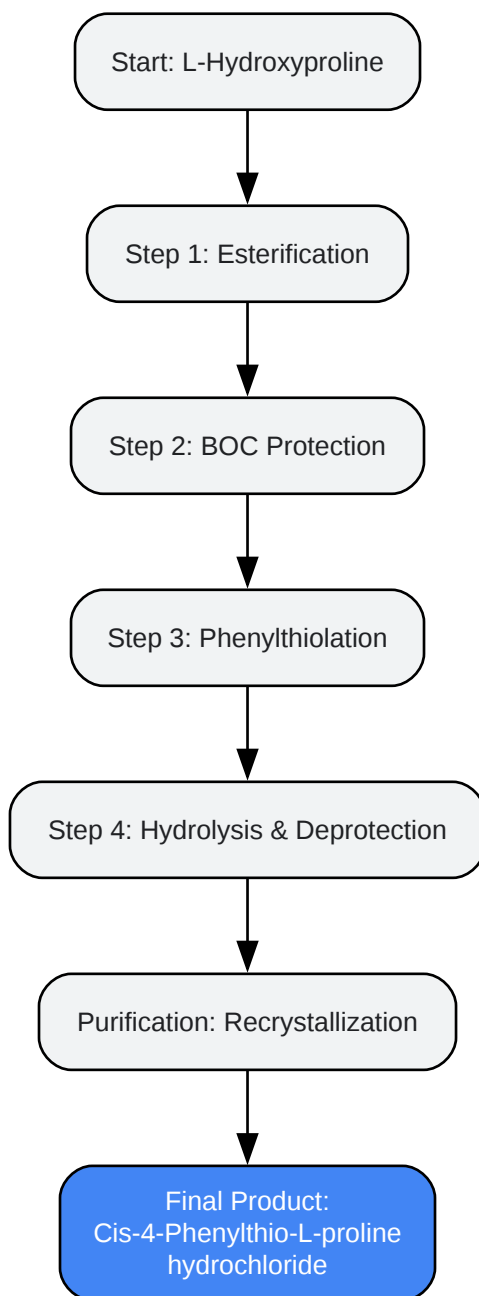
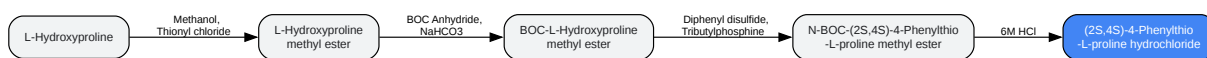
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These application notes provide a detailed overview and protocol for the synthesis of **Cis-4-Phenylthio-L-proline hydrochloride**, a key intermediate in the production of various pharmaceutical compounds. The following sections detail the reaction pathway, experimental procedures, and quantitative data associated with the synthesis.

## Reaction Pathway Overview

The synthesis of **Cis-4-Phenylthio-L-proline hydrochloride** is a multi-step process commencing from L-hydroxyproline. The key transformation involves the stereospecific introduction of a phenylthio group. The overall synthetic route is depicted below.



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